

Sesamin-d8: An Overview of its Fundamental Properties

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Compound of Interest

Compound Name: Sesamin-d8

Cat. No.: B15561874

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Sesamin-d8 is the deuterated form of Sesamin, a lignan naturally found in sesame oil. In scientific research, deuterium-labeled compounds like **Sesamin-d8** are valuable as internal standards for quantitative analysis using techniques such as nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS)[1]. The incorporation of deuterium atoms alters the molecular weight of the compound, which is a critical parameter for these analytical methods.

Core Molecular Data

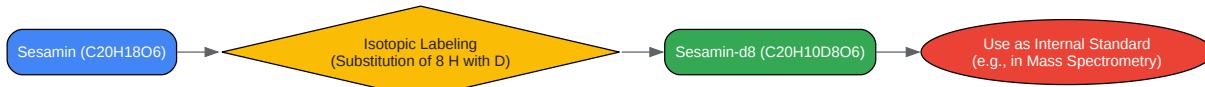
The fundamental molecular properties of **Sesamin-d8** are summarized in the table below. This data is essential for researchers and drug development professionals for accurate quantification and characterization in experimental settings.

Property	Value
Molecular Weight	362.40
Molecular Formula	C ₂₀ H ₁₀ D ₈ O ₆ [1][2]

Note: The data presented is based on available chemical information for **Sesamin-d8**.

Logical Relationship of Isotopic Labeling

The relationship between Sesamin and its deuterated analog, **Sesamin-d8**, is a direct one of isotopic substitution. This process is foundational to the use of **Sesamin-d8** as an internal standard in analytical chemistry.



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Caption: Isotopic labeling of Sesamin to produce **Sesamin-d8** for use as an internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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